

Safe Disposal of Dabigatran-13C-d3: A Procedural Guide

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Compound of Interest

Compound Name: *Dabigatran-13C-d3*

Cat. No.: *B15556129*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper disposal of **Dabigatran-13C-d3**, a labeled internal standard used in quantitative analysis. Adherence to these procedures is critical for laboratory safety and environmental responsibility.

Physicochemical and Safety Data

A clear understanding of the properties of **Dabigatran-13C-d3** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₂₄ [¹³ C]H ₂₂ D ₃ N ₇ O ₃	[1][2]
Molecular Weight	475.5 g/mol	[1][2]
Appearance	White to off-white solid	[3]
Solubility	DMSO: 0.5 mg/mL (@ 25°C)	[1]
Soluble in acidic solution	[1]	
Purity	≥99% deuterated forms (d ₁ -d ₃)	[1]
Storage	Store at -20°C	[4][5]

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **Dabigatran-13C-d3** is classified with the following hazards:

- Harmful if swallowed (Acute toxicity - oral 4)
- Causes skin irritation (Skin irritation 2)
- Causes serious eye irritation (Eye irritation 2A)
- May cause respiratory irritation (Specific target organ toxicity (single exposure) 3)

Therefore, appropriate personal protective equipment (PPE), including lab coats, safety glasses, and chemical-resistant gloves, should be worn at all times when handling this compound. All work should be conducted in a well-ventilated area, preferably within a fume hood.

Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the safe disposal of **Dabigatran-13C-d3**. This procedure is based on general guidelines for the disposal of non-hazardous research-grade chemical waste. Always consult with your institution's Environmental Health and Safety (EHS) department for specific local regulations.

1. Waste Identification and Segregation:

- **Dabigatran-13C-d3** waste should be segregated from other waste streams at the point of generation.
- Do not mix this waste with incompatible materials.
- It should be treated as non-hazardous chemical waste unless mixed with a substance that would render the entire mixture hazardous.

2. Containerization and Labeling:

- Use a dedicated, properly sealed, and chemically compatible waste container. The container should be in good condition and free from leaks.
- Label the waste container clearly with "**Dabigatran-13C-d3** Waste" and include the approximate concentration and quantity.
- Ensure the label also includes the date of waste generation.

3. On-site Accumulation and Storage:

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- This area should be away from general lab traffic and sources of ignition.
- Do not accumulate large quantities of waste. Adhere to your institution's limits for satellite accumulation.

4. Off-site Disposal:

- Arrange for the collection of the waste by your institution's licensed hazardous waste contractor.
- Provide the contractor with the Safety Data Sheet (SDS) for **Dabigatran-13C-d3**.

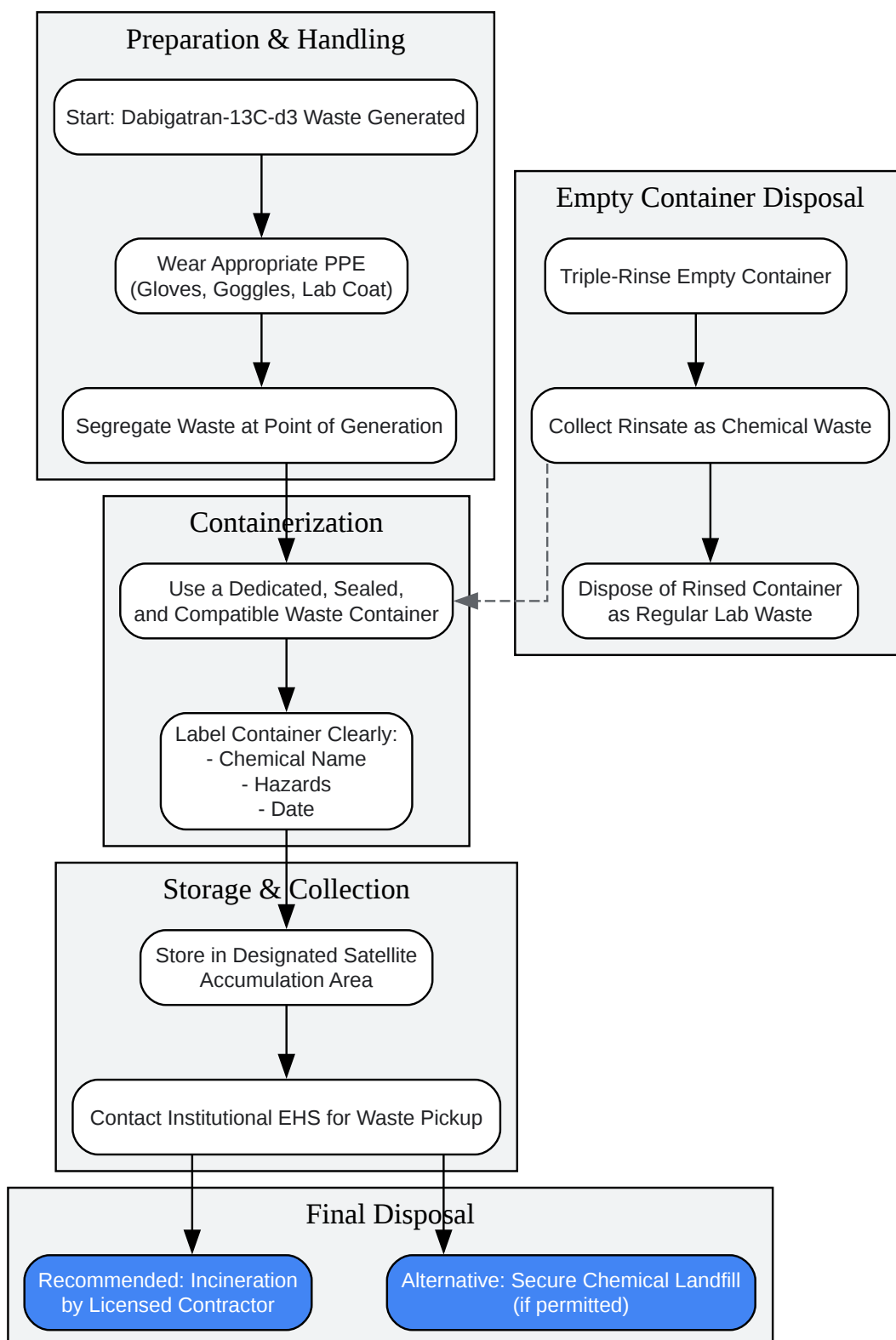
- The primary recommended method of disposal is incineration in a licensed facility. This ensures the complete destruction of the compound.
- Alternatively, the waste may be disposed of in a secure chemical landfill if permitted by local regulations and the waste contractor.

5. Empty Container Disposal:

- Empty containers that previously held **Dabigatran-13C-d3** should be triple-rinsed with a suitable solvent (e.g., methanol or dimethyl sulfoxide).
- The rinsate must be collected and disposed of as chemical waste, following the steps outlined above.
- After triple-rinsing, the container can typically be disposed of as regular laboratory glass or plastic waste. Deface the original label before disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Dabigatran-13C-d3**.



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Caption: Logical workflow for the safe disposal of **Dabigatran-13C-d3**.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **Dabigatran-13C-d3**, minimizing risks to personnel and the environment.

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